

3-Isobutylpyridine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Isobutylpyridine

CAS No.: 14159-61-6

Cat. No.: B084229

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An In-depth Technical Guide on the Core Properties, Synthesis, and Analysis of **3-Isobutylpyridine** for Researchers, Scientists, and Drug Development Professionals.

Introduction

3-Isobutylpyridine, also known as 3-(2-methylpropyl)pyridine, is a heterocyclic aromatic organic compound. It belongs to the family of alkylpyridines, which are derivatives of pyridine with an alkyl substituent. This compound is primarily recognized for its potent aromatic qualities and is utilized as a flavoring agent in the food industry. While its biological activity is not extensively documented in publicly available research, its structural similarity to other bioactive pyridine derivatives suggests potential for further investigation in medicinal chemistry and drug discovery.^{[1][2]}

This technical guide provides a comprehensive overview of **3-isobutylpyridine**, including its chemical and physical properties, plausible synthetic routes, detailed analytical methodologies, and safety information. The content is tailored for researchers and professionals in chemistry and drug development who require a detailed understanding of this compound for their work.

Core Data and Physical Properties

A summary of the key identifiers and physicochemical properties of **3-isobutylpyridine** is presented below. This data is essential for its handling, characterization, and use in experimental settings.

Identifier/Property	Value	Reference
CAS Number	14159-61-6	[3][4]
Molecular Formula	C ₉ H ₁₃ N	[5]
Molecular Weight	135.21 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Strong, aromatic	[3]
Boiling Point	184-186 °C (at 760 mmHg)	
Density	0.908 g/cm ³ at 25 °C	
Refractive Index	1.491 at 20 °C	
Flash Point	67 °C (153 °F)	[3]
Solubility	Soluble in alcohol and other organic solvents. Limited solubility in water.	[3]

Synthesis of 3-Isobutylpyridine

While specific, detailed industrial synthesis protocols for **3-isobutylpyridine** are proprietary, a plausible and common method for the synthesis of 3-alkylpyridines involves the reaction of a pyridine derivative with an appropriate alkylating agent. One potential route is the reaction of 3-picoline (3-methylpyridine) with a suitable isobutyl precursor.

A general approach for the synthesis of 3-alkylpyridines can be adapted for **3-isobutylpyridine**, such as the Chichibabin pyridine synthesis.[6] This method involves the condensation reaction of aldehydes, ketones, or α,β -unsaturated carbonyl compounds with

ammonia or amines. For **3-isobutylpyridine**, a potential pathway could involve the reaction of isobutyraldehyde with acrolein and ammonia over a catalyst.[7][8]

Another general strategy for producing 3-alkylpyridines involves the reaction of acrolein with ammonia, which is an industrial method.[6] Modifications of this process, for instance, by introducing another aldehyde like propionaldehyde along with acrolein and ammonia, can yield 3-methylpyridine.[6] A similar principle could be applied to synthesize **3-isobutylpyridine**.

Analytical Methodologies

Accurate identification and quantification of **3-isobutylpyridine** are crucial for quality control in its application as a flavoring agent and for research purposes. The primary analytical techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

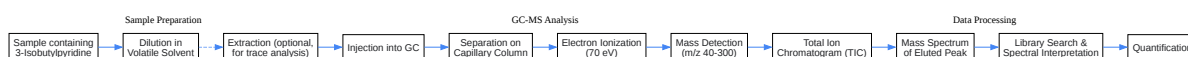
Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like **3-isobutylpyridine**, especially in complex matrices such as food products.[9][10]

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness), is suitable for the separation of aromatic compounds.
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.
- Injector: Split/splitless injector, typically operated in split mode with a split ratio of 50:1 to prevent column overloading.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase at 10 °C/min to 280 °C.

- Final hold: Hold at 280 °C for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-300.
 - Ion Source Temperature: 230 °C.
 - Transfer Line Temperature: 280 °C.

For analysis of a pure or concentrated sample, dilute the **3-isobutylpyridine** in a volatile organic solvent such as dichloromethane or methanol to a concentration of approximately 100 µg/mL. For trace analysis in a complex matrix, a sample extraction and concentration step, such as solid-phase microextraction (SPME) or liquid-liquid extraction, may be necessary.[11]
[12]



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Figure 1. A generalized workflow for the GC-MS analysis of **3-Isobutylpyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

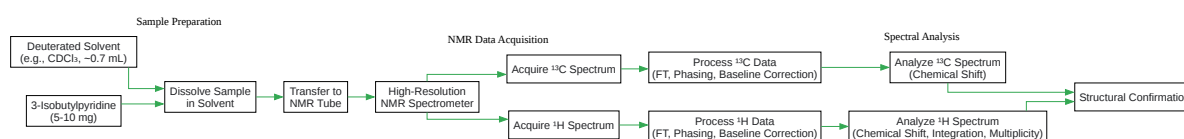
NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. Both ¹H and ¹³C NMR spectra provide detailed information about the chemical environment of the hydrogen and carbon atoms in **3-isobutylpyridine**, confirming its structure.[13]

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl₃) is a common solvent for non-polar to moderately polar organic compounds. Other deuterated solvents can be used depending on the

sample's solubility.

- Internal Standard: Tetramethylsilane (TMS) is typically used as the internal standard for chemical shift referencing (0 ppm).
- Sample Preparation:
 - Dissolve 5-10 mg of **3-isobutylpyridine** in approximately 0.6-0.7 mL of deuterated solvent in a clean, dry vial.
 - Transfer the solution to a 5 mm NMR tube.
 - Cap the tube and ensure the solution is free of any solid particles.

The ^1H NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyridine ring and the aliphatic protons of the isobutyl group.[14][15] The ^{13}C NMR spectrum will show distinct signals for each unique carbon atom in the molecule.



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Figure 2. A generalized workflow for the NMR analysis of **3-Isobutylpyridine**.

Biological Activity and Signaling Pathways

Currently, there is a lack of substantial published research detailing specific biological activities or signaling pathway interactions for **3-isobutylpyridine**. Its primary application is in the flavor

and fragrance industry.[3] However, the pyridine scaffold is a common motif in many biologically active compounds and approved drugs, where it can be involved in various biological processes.[1][2] The isobutyl group can influence the molecule's lipophilicity, which may affect its absorption, distribution, metabolism, and excretion (ADME) properties.

Researchers interested in the potential bioactivity of **3-isobutylpyridine** could explore its effects on various cellular targets, drawing parallels from studies on other 3-alkylpyridine alkaloids which have shown activities such as antibacterial effects.[16][17] Any investigation into its biological effects would be breaking new ground in the understanding of this compound.

Safety and Handling

3-Isobutylpyridine should be handled with appropriate safety precautions in a laboratory setting. It is a combustible liquid and may cause skin, eye, and respiratory irritation.[18][19]

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat.
- Handling: Use in a well-ventilated area or under a chemical fume hood. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[18]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information before handling this chemical.[20]

Conclusion

3-Isobutylpyridine is a well-characterized compound with established physical and chemical properties, primarily utilized as a flavoring agent. This guide provides foundational information and detailed analytical protocols that are essential for researchers working with this molecule. While its synthesis can be inferred from general methods for 3-alkylpyridines, and its analytical characterization is straightforward using standard techniques like GC-MS and NMR, its biological activity remains largely unexplored. The pyridine moiety is a privileged scaffold in medicinal chemistry, suggesting that **3-isobutylpyridine** could serve as a starting point for the

design and synthesis of novel compounds with potential therapeutic applications. Further research is warranted to elucidate any potential biological effects and mechanisms of action.

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References

- [1. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. 3-isobutyl pyridine, 14159-61-6 \[thegoodscentcompany.com\]](#)
- [4. parchem.com \[parchem.com\]](#)
- [5. GSRS \[gsrs.ncats.nih.gov\]](#)
- [6. 3-Methylpyridine - Wikipedia \[en.wikipedia.org\]](#)
- [7. Unsaturated aldehydes: a novel route for the synthesis of pyridine and 3-picoline - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. rroj.com \[rroj.com\]](#)
- [10. azolifesciences.com \[azolifesciences.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. GC-MS and GC×GC-ToF-MS analysis of roasted / broth flavors produced by Maillard reaction system of cysteine-xylose-glutamate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Pyridine\(110-86-1\) 1H NMR \[m.chemicalbook.com\]](#)
- [16. An Efficient Synthesis of 3-Alkylpyridine Alkaloids Enables Their Biological Evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. mdpi.com \[mdpi.com\]](#)

- [18. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [19. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [20. fishersci.com \[fishersci.com\]](#)
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